

7-Isocarapanaubine: A Technical Overview of Available Data

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Compound of Interest

Compound Name: 7-Isocarapanaubine

Cat. No.: B170766

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For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Isocarapanaubine is a complex heterocyclic small molecule. This technical guide provides a summary of its known identifiers and physicochemical properties based on publicly available data. It is intended to serve as a foundational resource for researchers and professionals in the field of drug development and chemical biology.

Chemical Identifiers and Properties

A comprehensive collection of identifiers and computed physicochemical properties for **7-Isocarapanaubine** is presented below. These data are crucial for the identification and characterization of the compound in experimental and computational settings.

Table 1: Chemical Identifiers for 7-Isocarapanaubine[1] [2]

Identifier Type	Identifier
CAS Number	17391-09-2
PubChem CID	12302440
Molecular Formula	C23H28N2O6
IUPAC Name	methyl (1S,4aS,5aS,6S,10aS)-5',6'-dimethoxy-1-methyl-2'-oxospiro[1,4a,5,5a,7,8,10,10a-octahydropyrano[3,4-f]indolizine-6,3'-1H-indole]-4-carboxylate
InChI	InChI=1S/C23H28N2O6/c1-12-14-10-25-6-5-23(20(25)7-13(14)15(11-31-12)21(26)30-4)16-8-18(28-2)19(29-3)9-17(16)24-22(23)27/h8-9,12-14,20H,5-7,10-11H2,1-4H3,(H,24,27)/t12-,13+,14+,20+,23-/m1/s1
InChIKey	QIZNWMMOECVGAP-MAHJJWGGSA-N
Canonical SMILES	<chem>C[C@H]1[C@H]2CN3CC[C@]4([C@H]3C[C@@H]2C(=CO1)C(=O)OC)C5=CC(=C(C=C5NC4=O)OC)OC</chem>
Isomeric SMILES	<chem>C[C@H]1[C@H]2CN3CC[C@]4([C@H]3C[C@@H]2C(=CO1)C(=O)OC)C5=CC(=C(C=C5NC4=O)OC)OC</chem>

Table 2: Computed Physicochemical Properties of 7-Isocarapanaubine[1]

Property	Value
Molecular Weight	428.5 g/mol
XLogP3	1.8
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	7
Rotatable Bond Count	3
Exact Mass	428.194737 g/mol
Monoisotopic Mass	428.194737 g/mol
Topological Polar Surface Area	98.9 Å ²
Heavy Atom Count	31
Formal Charge	0
Complexity	786
Isotope Atom Count	0
Defined Atom Stereocenter Count	5
Undefined Atom Stereocenter Count	0
Defined Bond Stereocenter Count	0
Undefined Bond Stereocenter Count	0
Covalently-Bonded Unit Count	1
Compound Is Canonicalized	Yes

Experimental Data and Protocols

Despite a thorough search of scientific literature and chemical databases, detailed experimental data for **7-Isocarapanaubine**, including biological activity, quantitative assays, and specific experimental protocols, are not readily available in the public domain. The existing information is primarily limited to the compound's identification and basic chemical properties.

Signaling Pathways and Biological Mechanisms

Currently, there is no published research that elucidates the signaling pathways or biological mechanisms of action for **7-Isocarapanaubine**. Therefore, the creation of diagrams for signaling pathways or experimental workflows as requested is not feasible due to the absence of the necessary scientific data.

Conclusion and Future Directions

7-Isocarapanaubine is a structurally defined chemical entity with known identifiers and computed physicochemical properties. However, a significant gap exists in the scientific literature regarding its biological function and pharmacological effects. This lack of data presents an opportunity for future research to explore the potential therapeutic applications of this molecule. Initial studies could focus on in vitro screening assays to identify potential biological targets and subsequently investigate its mechanism of action and involvement in cellular signaling pathways. Such research would be invaluable in uncovering the potential of **7-Isocarapanaubine** for drug development.

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